

Preparation of (3S,4R)-GNE-6893 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: (3S,4R)-GNE-6893

Cat. No.: B12396511

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, handling, and storage of stock solutions of **(3S,4R)-GNE-6893**, a potent and selective inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these protocols is critical for ensuring the accuracy and reproducibility of experimental results in cancer research and drug development. The following sections detail the chemical and physical properties of **(3S,4R)-GNE-6893**, protocols for preparing stock solutions for both in vitro and in vivo applications, and essential safety and handling information.

Compound Information

(3S,4R)-GNE-6893 is a small molecule inhibitor of HPK1, a key negative regulator of T-cell receptor signaling. Its inhibition can enhance immune function, making it a promising candidate for cancer immunotherapy research.

Property	Value
Molecular Formula	C ₂₃ H ₂₄ FN ₅ O ₄
Molecular Weight	453.47 g/mol
CAS Number	2415374-97-7
Appearance	Off-white to light yellow solid powder

Solubility and Storage

Proper dissolution and storage are paramount to maintaining the integrity and activity of **(3S,4R)-GNE-6893**.

Solvent	Maximum Solubility (for in vitro use)
Dimethyl Sulfoxide (DMSO)	100 mg/mL (220.52 mM)

Note: The use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic. Ultrasonic treatment may be necessary to achieve complete dissolution.

Storage Recommendations:

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
	4°C	
In Solvent (e.g., DMSO)	-80°C	6 months
	-20°C	
	1 month	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocols

Preparation of 10 mM DMSO Stock Solution for In Vitro Use

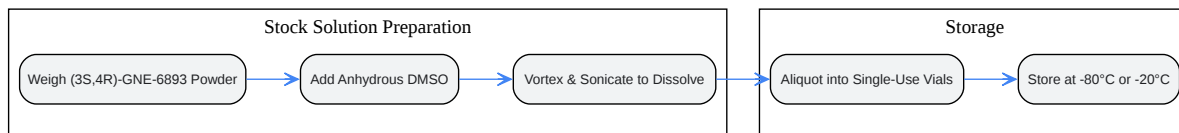
This protocol outlines the preparation of a high-concentration stock solution in DMSO, suitable for subsequent dilution in cell culture media for in vitro assays.

Materials:

- **(3S,4R)-GNE-6893** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

Protocol:

- **Weighing the Compound:** Accurately weigh the desired amount of **(3S,4R)-GNE-6893** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- **Dissolution:** Vortex the mixture thoroughly for several minutes. If precipitation is observed, use an ultrasonic bath to aid dissolution until the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, single-use vials. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.



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Workflow for preparing *in vitro* stock solution.

Preparation of Working Solutions for In Vivo Use

For in vivo studies, **(3S,4R)-GNE-6893** needs to be formulated in a vehicle suitable for administration. Below are examples of commonly used formulations. It is recommended to prepare these solutions fresh on the day of use.

Formulation 1: PEG300, Tween-80, and Saline

This formulation is suitable for achieving a concentration of at least 2.5 mg/mL.

Component	Percentage	Volume for 1 mL
DMSO	10%	100 µL
PEG300	40%	400 µL
Tween-80	5%	50 µL
Saline	45%	450 µL

Protocol:

- Prepare a concentrated stock of **(3S,4R)-GNE-6893** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 and mix until the solution is homogeneous.

- Add Tween-80 and mix thoroughly.
- Finally, add the saline and mix to achieve a clear solution.

Formulation 2: SBE- β -CD in Saline

This formulation can also achieve a concentration of at least 2.5 mg/mL.

Component	Percentage
DMSO	10%
20% SBE- β -CD in Saline	90%

Protocol:

- Dissolve **(3S,4R)-GNE-6893** in DMSO.
- Add the 20% SBE- β -CD in saline solution to the DMSO mixture and mix until clear.

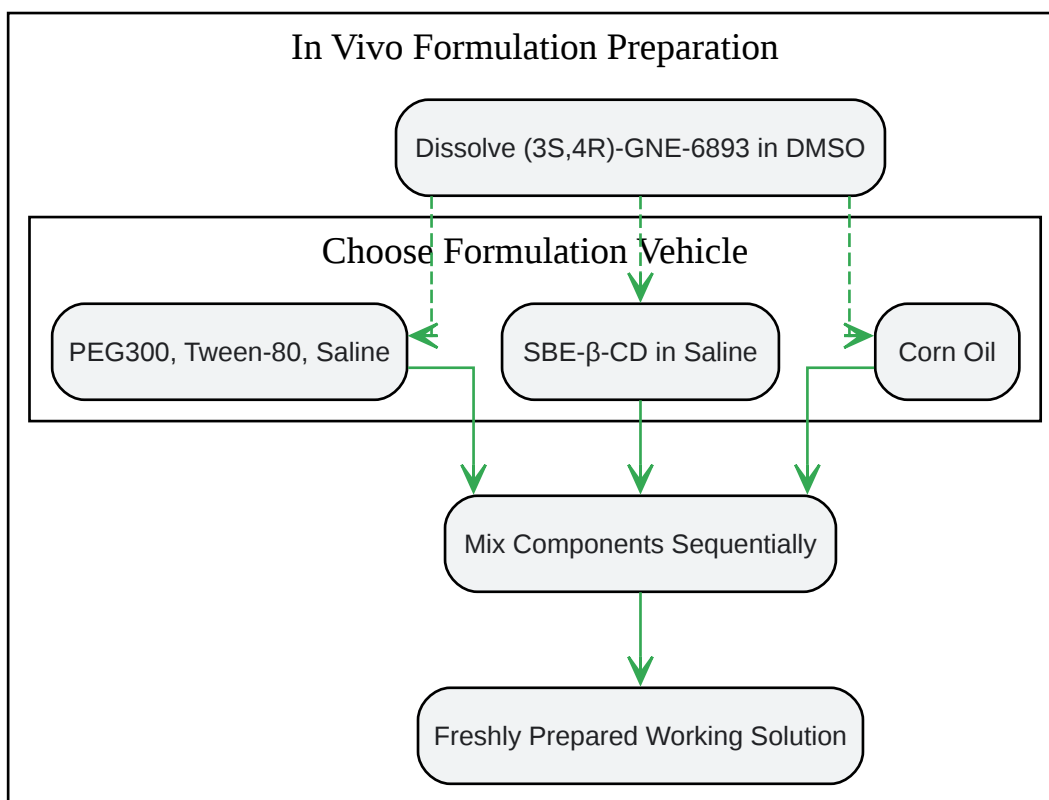
Formulation 3: Corn Oil

This formulation is an alternative for achieving a concentration of at least 2.5 mg/mL.

Component	Percentage
DMSO	10%
Corn Oil	90%

Protocol:

- Dissolve **(3S,4R)-GNE-6893** in DMSO.
- Add the corn oil to the DMSO mixture and mix thoroughly.



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Workflow for preparing *in vivo* working solutions.

Safety and Handling

(3S,4R)-GNE-6893 is intended for research use only. A full Safety Data Sheet (SDS) should be consulted before handling the compound.

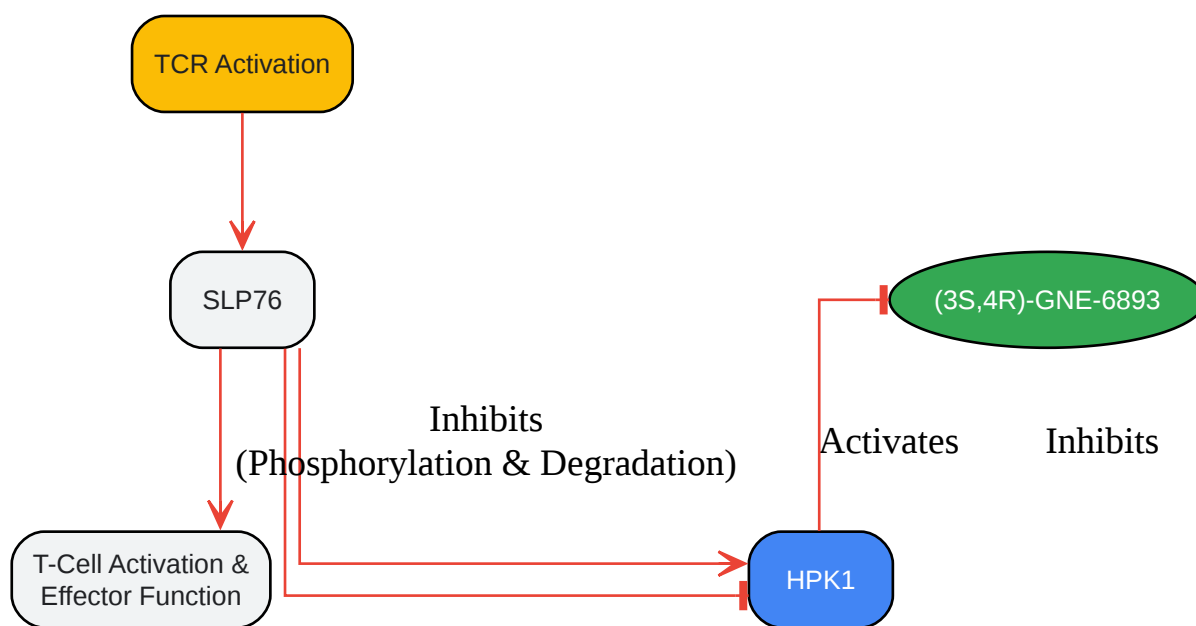
General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Engineering Controls: Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Signaling Pathway Context

(3S,4R)-GNE-6893 targets HPK1, which is a negative regulator in the T-cell receptor (TCR) signaling pathway. Inhibition of HPK1 is expected to enhance T-cell activation and subsequent anti-tumor immune responses.



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Simplified HPK1 signaling pathway and the inhibitory action of **(3S,4R)-GNE-6893**.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional laboratory guidance and the official Safety Data Sheet (SDS). Always follow established laboratory safety protocols and consult the relevant literature for your specific application.

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